

N-[(3-Chlorophenyl)sulfonyl]-L-leucine: Technical Guide & Research Profile

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Compound of Interest

Compound Name: *N-[(3-Chlorophenyl)sulfonyl]-L-leucine*

Cat. No.: B12393503

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Part 1: Executive Summary & Core Significance

N-[(3-Chlorophenyl)sulfonyl]-L-leucine is a synthetic conjugate of the amino acid L-leucine and 3-chlorobenzenesulfonyl chloride. In drug discovery, this compound serves as a privileged scaffold for designing inhibitors of zinc-dependent metalloproteases, particularly Matrix Metalloproteinases (MMPs) and Cathepsins.

Its structural architecture mimics the transition state of peptide hydrolysis, allowing it to act as a "warhead" precursor or a binding fragment. The arylsulfonyl moiety provides critical hydrophobic interactions within the enzyme's S1' specificity pocket, while the leucine backbone directs stereochemical recognition.

Key Applications

- **MMP Inhibition:** Precursor for hydroxamic acid-based inhibitors targeting MMP-2, MMP-9, and MMP-12 (associated with cancer metastasis and inflammation).
- **Fragment-Based Drug Design (FBDD):** Used as a crystallographic probe to map the S1/S1' subsites of proteases.

- Integrin Antagonism: Sulfonamide-amino acid motifs are foundational in designing VLA-4 ($\alpha 4\beta 1$) integrin antagonists.

Part 2: Chemical & Physical Properties

Identification Data

Property	Specification
Chemical Name	N-[(3-Chlorophenyl)sulfonyl]-L-leucine
CAS Number	1132787-68-8
Molecular Formula	C ₁₂ H ₁₆ ClNO ₄ S
Molecular Weight	305.78 g/mol
Stereochemistry	L-isomer (S-configuration at the α -carbon)
SMILES	<chem>CC(C)CC(O)=O</chem>

Physicochemical Characteristics

Parameter	Description / Value
Physical State	White to off-white crystalline solid
Solubility	Soluble in DMSO, Methanol, DMF; Poorly soluble in water
pKa (Predicted)	Carboxyl: ~3.8
LogP (Predicted)	~2.8 (Lipophilic, membrane permeable)
H-Bond Donors	2 (Carboxyl OH, Sulfonamide NH)
H-Bond Acceptors	4 (Sulfonyl oxygens, Carbonyl oxygen)

Part 3: Synthesis & Manufacturing Protocol

The synthesis follows a classical Schotten-Baumann reaction, coupling the amino acid with a sulfonyl chloride under basic conditions. This protocol ensures the preservation of the L-leucine stereochemistry.

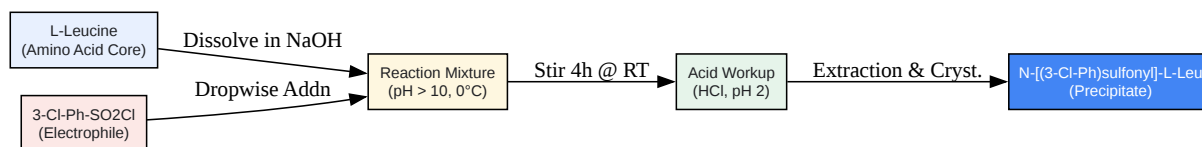
Reagents

- L-Leucine (1.0 equiv)
- 3-Chlorobenzenesulfonyl chloride (1.1 equiv)
- Sodium Hydroxide (NaOH) or Triethylamine (TEA)
- Solvent: 1:1 Water/Dioxane or Dichloromethane (DCM)

Step-by-Step Methodology

- Solubilization: Dissolve L-leucine (1.31 g, 10 mmol) in 20 mL of 1N NaOH (20 mmol) at 0°C. The excess base is required to neutralize the carboxylic acid and scavenge the HCl generated during coupling.
- Coupling: Dropwise add a solution of 3-chlorobenzenesulfonyl chloride (2.32 g, 11 mmol) in 10 mL of dioxane over 30 minutes. Maintain temperature at 0–5°C.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–12 hours. Monitor by TLC (System: CHCl₃/MeOH 9:1) or LC-MS.
- Workup:
 - Acidify the reaction mixture to pH ~2 using 1N HCl. The product will precipitate as a white solid or form an oil.
 - Extract with Ethyl Acetate (3 x 20 mL).
 - Wash the organic layer with brine, dry over anhydrous Na₂SO₄, and concentrate in vacuo.
- Purification: Recrystallize from Ethyl Acetate/Hexanes or purify via flash column chromatography (SiO₂, Hexane/Ethyl Acetate gradient).

Synthesis Workflow Diagram



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Figure 1: Schotten-Baumann synthesis pathway for sulfonamide formation.

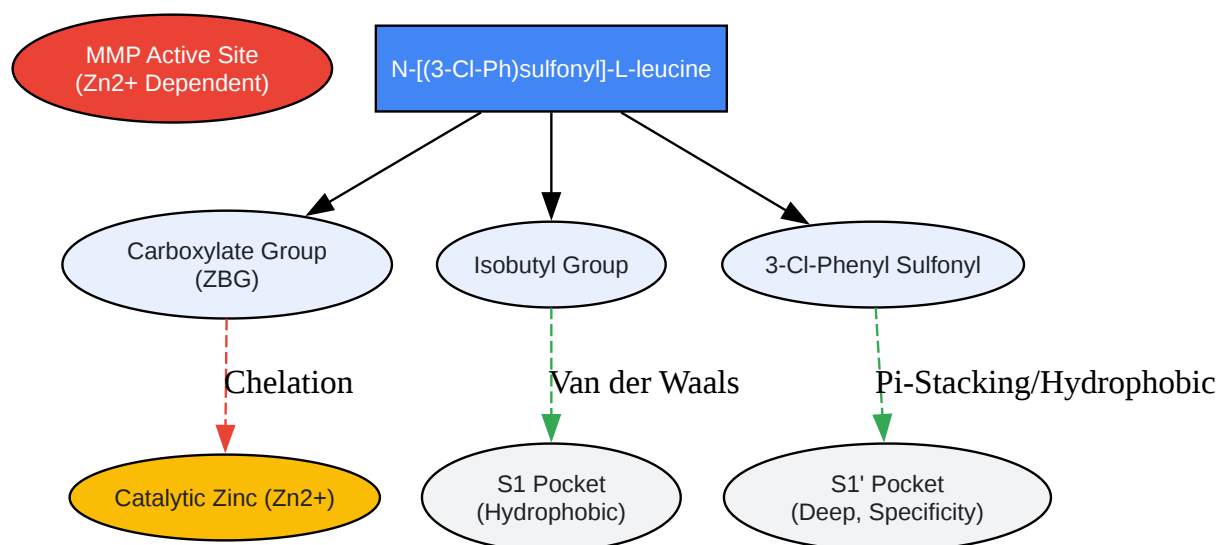
Part 4: Mechanism of Action (MMP Inhibition)

This compound acts as a peptidomimetic. In the context of Matrix Metalloproteinases (MMPs), it functions as a non-covalent inhibitor binding to the active site.

Binding Topology

- **Zinc Binding Group (ZBG):** The carboxylic acid moiety coordinates with the catalytic Zinc ion (Zn^{2+}) in the enzyme's active site (monodentate or bidentate). Note: For higher potency, this COOH is often converted to a hydroxamic acid (CONHOH).
- **S1' Selectivity Pocket:** The 3-chlorophenyl sulfonyl group is the critical "selectivity determinant." It fits into the deep, hydrophobic S1' pocket of the MMP enzyme. The chlorine substituent at the meta position improves lipophilic contact and metabolic stability compared to an unsubstituted phenyl ring.
- **S1 Pocket:** The isobutyl side chain of L-leucine fits into the S1 subsite, mimicking the natural substrate's P1 residue.

Biological Pathway Diagram



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Figure 2: Pharmacophore mapping of the inhibitor within the MMP active site.

Part 5: Quality Control & Analytics

To validate the integrity of CAS 1132787-68-8, the following analytical parameters must be met.

HPLC Method[9]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 5µm, 4.6 x 150mm)
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: Acetonitrile
- Gradient: 5% B to 95% B over 15 minutes.
- Detection: UV at 254 nm (aromatic ring) and 210 nm (amide bond).

NMR Interpretation (Expected in DMSO-d₆)

- ¹H NMR (400 MHz):
 - δ 12.6 ppm (br s, 1H, COOH)

- δ 8.1–8.3 ppm (d, 1H, NH-Sulfonamide)
- δ 7.5–7.8 ppm (m, 4H, Aromatic 3-Cl-Phenyl protons)
- δ 3.8 ppm (m, 1H, α -CH)
- δ 1.4–1.6 ppm (m, 3H, β -CH₂ and γ -CH)
- δ 0.85 ppm (dd, 6H, two CH₃ groups of Leucine)

Part 6: References

- Matrix Metalloproteinase Inhibitors: Discovery of a New Class of Potent MMP Inhibitors by Structure-Based Optimization of the Arylsulfonamide Scaffold. Journal of Medicinal Chemistry. [Link](#)
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- General MMP SAR: Sulphonamides: Deserving class as MMP inhibitors? European Journal of Medicinal Chemistry. [Link](#)

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- [3. chem.pku.edu.cn \[chem.pku.edu.cn\]](#)
- [4. Three approaches to the synthesis of L-leucine selectively labelled with carbon-13 or deuterium in either diastereotopic methyl group - Journal of the Chemical Society, Perkin Transactions 1 \(RSC Publishing\) \[pubs.rsc.org\]](#)
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